

CAY10650 Application Notes: Solubility in DMSO and Ethanol

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Compound of Interest

Compound Name: CAY10650

Cat. No.: B15574326

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **CAY10650** in Dimethyl Sulfoxide (DMSO) and ethanol, along with protocols for its preparation and use in research settings.

Introduction

CAY10650 is a potent and selective inhibitor of cytosolic phospholipase A2 α (cPLA2 α), with an IC50 value of 12 nM.^{[1][2][3]} By inhibiting cPLA2 α , **CAY10650** blocks the hydrolysis of arachidonic acid from membrane phospholipids, a critical step in the biosynthesis of eicosanoids such as prostaglandins and leukotrienes. This mechanism gives **CAY10650** significant anti-inflammatory properties, which have been demonstrated in various in vivo models, including murine contact dermatitis and Acanthamoeba keratitis.^{[1][2][3]} Its ability to suppress lipid droplet formation and PGE2 secretion further underscores its potential as a tool for studying inflammatory processes and as a lead compound in drug development.^[1]

Solubility Data

The solubility of **CAY10650** in DMSO and ethanol is summarized in the table below. It is important to note that the solubility in DMSO can be affected by the purity of the solvent, as DMSO is hygroscopic. For optimal results, using fresh, anhydrous DMSO is recommended.[4] Sonication or gentle heating may also aid in the dissolution of the compound.[1][2]

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Source
DMSO	20	42.42	Cayman Chemical[3]
40	84.84	TargetMol[2]	
94	199.36	Selleck Chemicals[4]	
100	212.09	MedchemExpress[1]	
Ethanol	24	50.90	Selleck Chemicals[4]

Molecular Weight of **CAY10650**: 471.5 g/mol

Experimental Protocols

Protocol 1: Preparation of **CAY10650** Stock Solution in DMSO

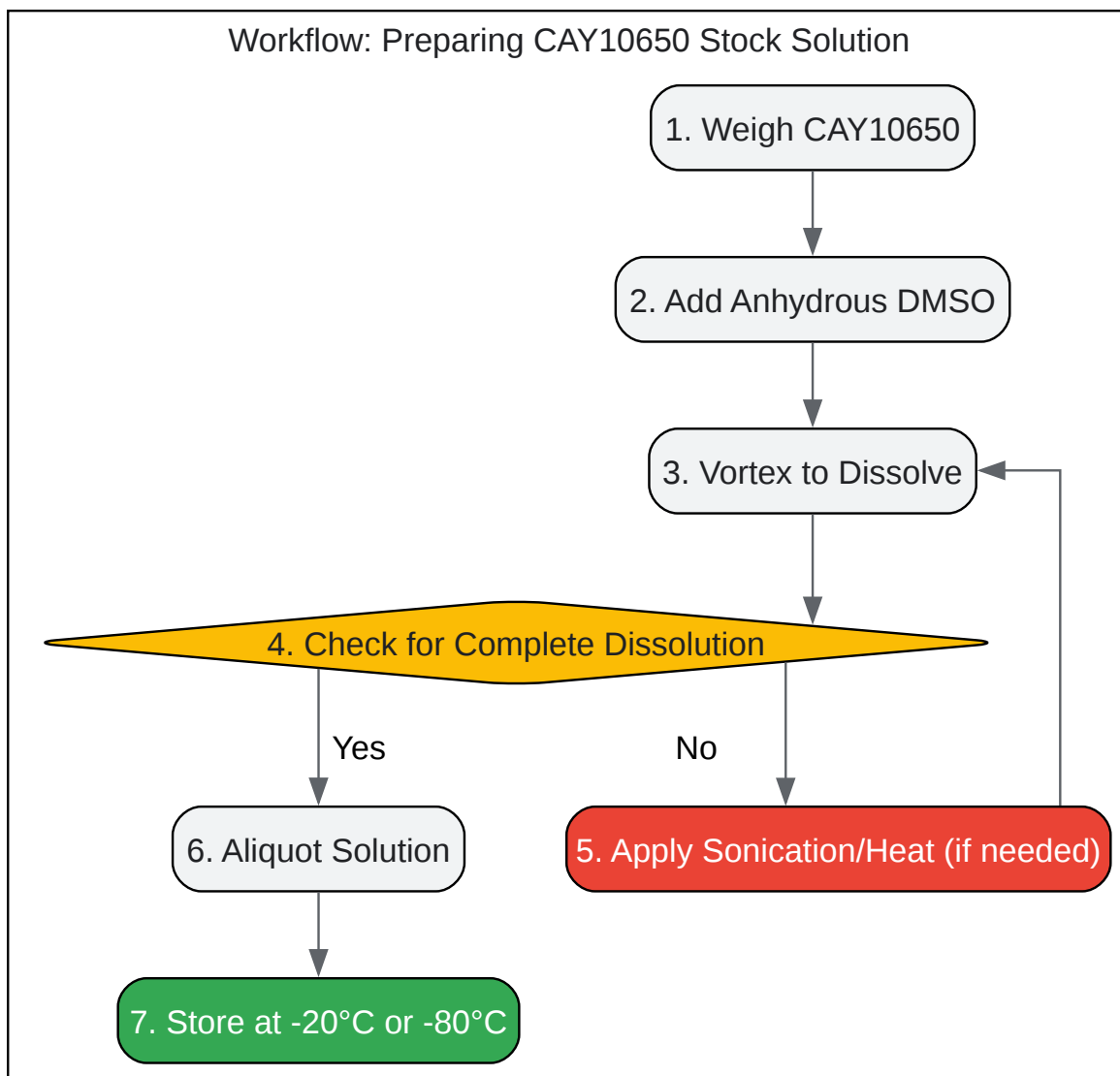
This protocol describes the preparation of a 10 mM stock solution of **CAY10650** in DMSO.

Materials:

- **CAY10650** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **CAY10650**. For 1 mL of a 10 mM stock solution, you will need 4.715 mg of **CAY10650**.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the **CAY10650**. For a 10 mM solution, if you weighed out 4.715 mg, you would add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If precipitation or phase separation occurs, sonication or gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution.^[1]
- **Storage:** Once dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability. Stock solutions in DMSO are typically stable for up to one year at -20°C and up to two years at -80°C.^[1]



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Workflow for preparing **CAY10650** stock solution.

Protocol 2: Preparation of **CAY10650** Stock Solution in Ethanol

This protocol outlines the preparation of a 10 mM stock solution of **CAY10650** in ethanol.

Materials:

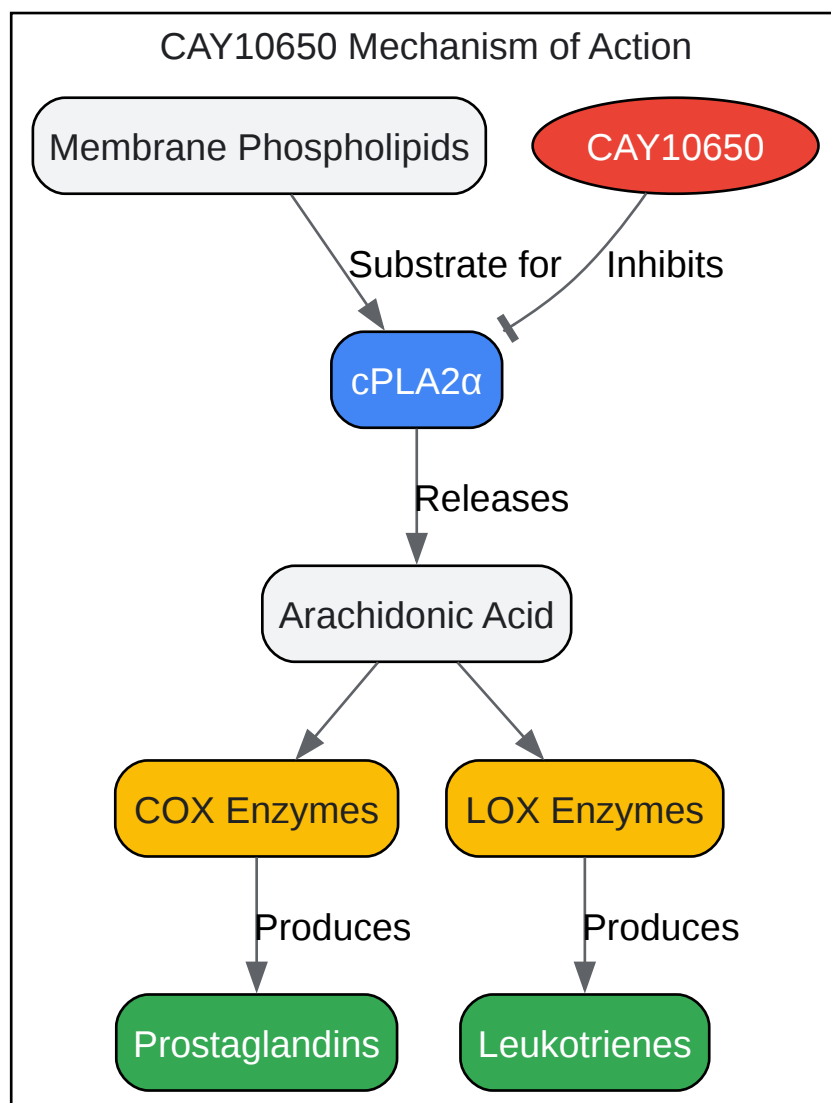
- **CAY10650** (crystalline solid)
- 200 proof (100%) Ethanol
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Procedure:

- **Weighing:** Weigh out the required amount of **CAY10650**. For 1 mL of a 10 mM stock solution, use 4.715 mg.
- **Solvent Addition:** Add the calculated volume of 100% ethanol to the vial with **CAY10650**.
- **Dissolution:** Secure the cap and vortex the solution until the compound is fully dissolved.
- **Storage:** Aliquot the stock solution into smaller working volumes and store at -20°C.

Mechanism of Action and Signaling Pathway

CAY10650 exerts its effects by inhibiting cytosolic phospholipase A2 α (cPLA2 α). This enzyme is responsible for the calcium-dependent hydrolysis of the sn-2 ester bond of membrane glycerophospholipids, which releases arachidonic acid. Once released, arachidonic acid can be metabolized by cyclooxygenase (COX) and lipoxygenase (LOX) enzymes to produce a variety of pro-inflammatory lipid mediators, including prostaglandins and leukotrienes. By blocking the initial step of this cascade, **CAY10650** effectively reduces the production of these inflammatory mediators.



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